An In-Depth Technical Guide to 3-(3-Hydroxyphenyl)-2-propynoic Acid

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Compound of Interest

Compound Name:	*3-(3-hydroxyphenyl)-2-propynoic acid*
CAS No.:	*10401-10-2*
Cat. No.:	*B2979911*

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For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of **3-(3-hydroxyphenyl)-2-propynoic acid**, a molecule of interest in medicinal chemistry and materials science. While specific experimental data for this compound is limited in publicly accessible literature, this document consolidates its known identifiers, proposes scientifically sound synthetic routes based on established methodologies, predicts its spectral characteristics, and discusses its potential biological significance and applications. This guide is intended to serve as a foundational resource for researchers and drug development professionals, providing both theoretical and practical insights to stimulate and inform future investigations.

Core Identifiers and Physicochemical Properties

3-(3-hydroxyphenyl)-2-propynoic acid, also known as 3-(3-hydroxyphenyl)propiolic acid, is an aromatic carboxylic acid characterized by a phenyl ring substituted with a hydroxyl group at the meta-position and a propynoic acid moiety.

Identifier	Value	Source
CAS Number	10401-10-2	[1]
Molecular Formula	$C_9H_6O_3$	[1]
Molecular Weight	162.14 g/mol	[1]
Canonical SMILES	C1=CC(=CC(=C1)C#CC(=O)O)O	
InChI	InChI=1S/C9H6O3/c10-8-3-1-2-7(6-8)4-5-9(11)12/h1-3,6,10H,(H,11,12)	[1]
InChIKey	FQYMOUWEHRAVLI-UHFFFAOYSA-N	[1]
Predicted LogP	1.5-2.0	
Predicted pKa	~3.5-4.5 (carboxylic acid), ~9.5-10.5 (phenol)	
Physical Form	Solid (predicted)	[1]

Synthesis Methodologies: A Practical Approach

While a specific, detailed experimental protocol for the synthesis of **3-(3-hydroxyphenyl)-2-propynoic acid** is not readily available in the literature, its structure lends itself to well-established synthetic transformations. Two primary retrosynthetic approaches are proposed here: Sonogashira coupling followed by hydrolysis, and carboxylation of a terminal alkyne.

Proposed Synthesis via Sonogashira Coupling

The Sonogashira cross-coupling reaction is a powerful method for the formation of carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.[2][3] This approach is highly suitable for the synthesis of **3-(3-hydroxyphenyl)-2-propynoic acid**.

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Figure 1: Proposed synthesis of **3-(3-hydroxyphenyl)-2-propynoic acid** via Sonogashira coupling.

2.1.1. Step-by-Step Experimental Protocol (Proposed)

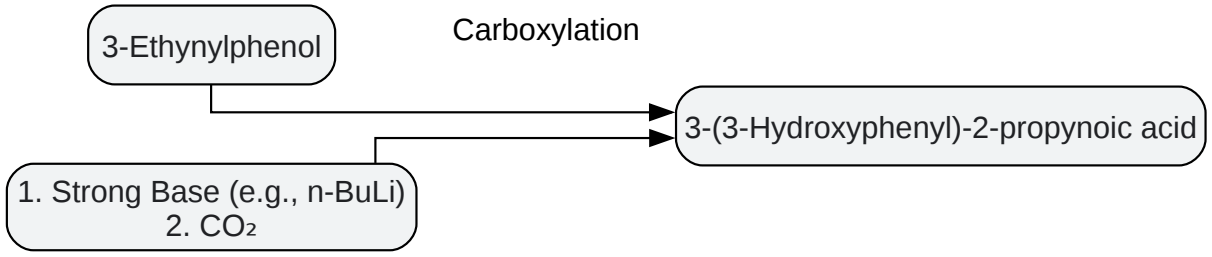
- Sonogashira Coupling:
  - To a degassed solution of 3-iodophenol (1.0 eq) in a suitable solvent (e.g., a mixture of THF and triethylamine), add ethyl propiolate (1.1 eq).
  - Add a palladium catalyst, such as $Pd(PPh_3)_2Cl_2$ (0.02 eq), and a copper(I) cocatalyst, such as CuI (0.04 eq).
  - The reaction mixture is stirred under an inert atmosphere (e.g., nitrogen or argon) at room temperature until the starting materials are consumed, as monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
  - Upon completion, the reaction mixture is filtered to remove the catalyst, and the solvent is removed under reduced pressure. The crude product, ethyl 3-(3-hydroxyphenyl)propiolate, is then purified by column chromatography.
- Ester Hydrolysis:
  - The purified ethyl 3-(3-hydroxyphenyl)propiolate is dissolved in a mixture of a suitable solvent (e.g., THF or methanol) and an aqueous solution of a base (e.g., lithium hydroxide or sodium hydroxide).

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- The mixture is stirred at room temperature until the ester is fully hydrolyzed, as monitored by TLC.
- The reaction is then acidified with a dilute acid (e.g., 1 M HCl) to protonate the carboxylate.
- The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated to yield the final product, **3-(3-hydroxyphenyl)-2-propynoic acid**.

Proposed Synthesis via Carboxylation of a Terminal Alkyne

An alternative route involves the direct carboxylation of 3-ethynylphenol (3-hydroxyphenylacetylene). This can be achieved through the use of a strong base to form the acetylide, followed by quenching with carbon dioxide (as dry ice or CO_2 gas).[4]



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Figure 2: Proposed synthesis of **3-(3-hydroxyphenyl)-2-propynoic acid** via carboxylation.

2.2.1. Step-by-Step Experimental Protocol (Proposed)

- Deprotonation:
  - A solution of 3-ethynylphenol (1.0 eq) in an anhydrous aprotic solvent (e.g., THF) is cooled to a low temperature (e.g., -78 °C) under an inert atmosphere.

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- A strong base, such as n-butyllithium (n-BuLi) (2.1 eq, to deprotonate both the alkyne and the phenol), is added dropwise. The reaction mixture is stirred at this temperature for a period to ensure complete formation of the dianion.

- Carboxylation:
  - Solid carbon dioxide (dry ice) is added to the reaction mixture, or CO_2 gas is bubbled through the solution.
  - The reaction is allowed to warm to room temperature.

- Work-up:
  - The reaction is quenched with water and then acidified with a dilute acid (e.g., 1 M HCl).
  - The product is extracted with an organic solvent (e.g., ethyl acetate).
  - The combined organic layers are dried, filtered, and the solvent is evaporated to yield the crude product, which can be further purified by recrystallization or column chromatography.

Predicted Spectral Characteristics

As experimental spectra for **3-(3-hydroxyphenyl)-2-propynoic acid** are not readily available, the following are predictions based on the analysis of its functional groups and data from analogous compounds.

^{1}H NMR Spectroscopy (Predicted)

- Aromatic Protons (4H): A complex multiplet pattern in the range of δ 6.8-7.4 ppm. The protons on the phenyl ring will exhibit splitting patterns characteristic of a 1,3-disubstituted benzene ring.

- Carboxylic Acid Proton (1H): A broad singlet, typically downfield, in the range of δ 10-13 ppm. Its chemical shift can be concentration and solvent dependent.

- Phenolic Proton (1H): A broad singlet, with a chemical shift that can vary significantly depending on the solvent and concentration, typically in the range of δ 5-10 ppm.

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^{13}C NMR Spectroscopy (Predicted)

- Carbonyl Carbon: δ 155-165 ppm.
- Alkynyl Carbons: Two distinct signals in the range of δ 80-95 ppm.
- Aromatic Carbons: Six signals in the range of δ 115-160 ppm, with the carbon attached to the hydroxyl group being the most deshielded.

Infrared (IR) Spectroscopy (Predicted)

- O-H Stretch (Carboxylic Acid): A very broad band from 2500 to 3300 cm^{-1}.
- O-H Stretch (Phenol): A broad band around 3200-3600 cm^{-1}.
- C≡C Stretch (Alkyne): A sharp, medium to weak band around 2100-2260 cm^{-1}.
- C=O Stretch (Carboxylic Acid): A strong, sharp band around 1700-1725 cm^{-1}.
- C=C Stretch (Aromatic): Bands in the region of 1450-1600 cm^{-1}.
- C-O Stretch (Phenol): A band around 1200-1260 cm^{-1}.

Mass Spectrometry (MS) (Predicted)

- Molecular Ion (M^+): A peak at m/z = 162.
- Key Fragmentation Patterns:
  - Loss of CO_2 (m/z = 44) from the carboxylic acid group.
  - Loss of H_2O (m/z = 18).
  - Fragmentation of the aromatic ring.

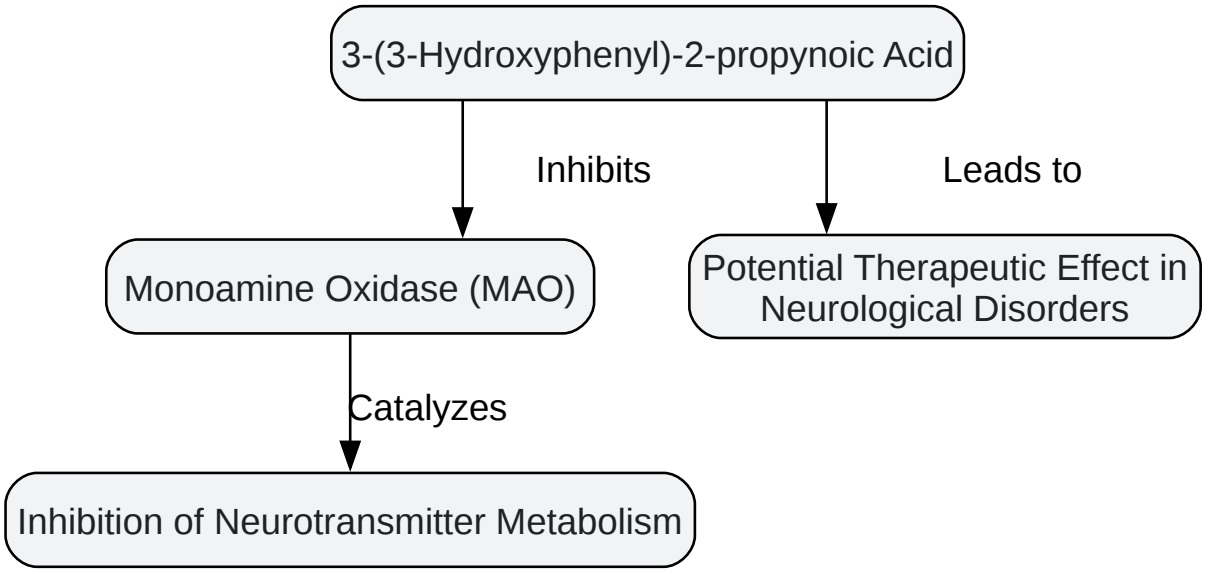
Potential Biological Activity and Applications in Drug Development

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While direct pharmacological screening data for **3-(3-hydroxyphenyl)-2-propynoic acid** is scarce, its structural motifs suggest several areas of potential biological activity.

Monoamine Oxidase (MAO) Inhibition

The propargylamine moiety is a well-known pharmacophore in irreversible inhibitors of monoamine oxidase (MAO), an enzyme involved in the metabolism of neurotransmitters.[5][6] Drugs like selegiline and rasagiline, which contain a propargylamine group, are used in the treatment of Parkinson's disease and depression.[5] The presence of the propynoic acid group in **3-(3-hydroxyphenyl)-2-propynoic acid** makes it a candidate for investigation as a potential MAO inhibitor.



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Figure 3: Potential mechanism of action of **3-(3-hydroxyphenyl)-2-propynoic acid** as a MAO inhibitor.

Role as a Scaffold in Medicinal Chemistry

Arylpropionic acid derivatives are a well-established class of non-steroidal anti-inflammatory drugs (NSAIDs).[7] While **3-(3-hydroxyphenyl)-2-propynoic acid** is not a traditional arylpropionic acid due to the alkyne functionality, its core structure can serve as a valuable scaffold for the synthesis of novel bioactive molecules. The carboxylic acid and hydroxyl groups

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provide handles for further chemical modification, allowing for the generation of compound libraries for pharmacological screening.[8][9][10]

Antioxidant and Other Potential Activities

Phenolic compounds are known for their antioxidant properties. The hydroxyl group on the phenyl ring of **3-(3-hydroxyphenyl)-2-propynoic acid** suggests that it may possess radical scavenging activity. This is an area that warrants further investigation through in vitro assays.

Safety and Handling

Based on the GHS information available for this compound, it should be handled with care.

- Hazard Statements: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection).
- Personal Protective Equipment (PPE): Safety glasses, gloves, and a lab coat should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion and Future Directions

3-(3-hydroxyphenyl)-2-propynoic acid is a compound with significant potential for further research, particularly in the fields of medicinal chemistry and materials science. This guide has provided a framework for its synthesis, characterization, and potential applications based on established chemical principles and data from related compounds. Future research should focus on the experimental validation of the proposed synthetic routes, detailed characterization of its spectral properties, and comprehensive pharmacological screening to elucidate its biological activities. Such studies will undoubtedly contribute to a deeper understanding of this intriguing molecule and may unlock its potential for the development of new therapeutic agents and functional materials.

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